

1-Ethoxyhexane solvent compatibility testing

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Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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Chemical Identification & Properties

The table below summarizes the basic identification and known properties of **1-Ethoxyhexane** [1].

Property	Details
Chemical Name	1-ETHOXYHEXANE [1]
Synonyms	Hexane, 1-ethoxy- [1]
CAS Number	5756-43-4 [1]
Molecular Formula	C ₈ H ₁₈ O [1]
Molecular Weight	130.23 g/mol [1]
Relevant Identified Uses	For R&D use only. Not for medicinal, household, or other use. [1]

Note on Quantitative Data: The available Safety Data Sheet (SDS) for **1-Ethoxyhexane** lists many key physicochemical properties (e.g., boiling point, density, flash point) as "no data available" [1]. You should consult your primary chemical supplier's SDS for this critical safety information.

Material Compatibility Guide

Since direct compatibility data for **1-Ethoxyhexane** is unavailable, the table below extrapolates from general guidelines for **Hexane**, a structurally similar solvent. **"R" is Recommended; "L" is Limited resistance (test before use); "N" is Not Recommended [2].**

Material	Compatibility with Hexane	Recommendation for 1-Ethoxyhexane
Polypropylene (PP)	R [2]	Recommended
Polytetrafluoroethylene (PTFE)	R [2]	Recommended
Polyethylene (PE)	L [2]	Use with caution; limited resistance.
Stainless Steel (SS)	R [2]	Recommended
Nylon (NY)	R [2]	Recommended
Polycarbonate (PCT)	R [2]	Recommended
Polyethersulfone (PES)	T (Testing Recommended) [2]	Test before use.
Glass	Not Listed	Generally resistant to most organic solvents.

Safety & Handling Protocols

The following protocols are based on the general safety recommendations from the SDS [1].

General Handling & Storage

- Ventilation:** Always handle in a well-ventilated place. Use spark-proof tools and ensure proper grounding to prevent static discharge [1].

- **Personal Protective Equipment (PPE):** Wear chemical-impermeable gloves and fire/flammable-resistant impervious clothing. Use tightly fitting safety goggles [1].
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from foodstuffs and incompatible materials [1].

First Aid Measures

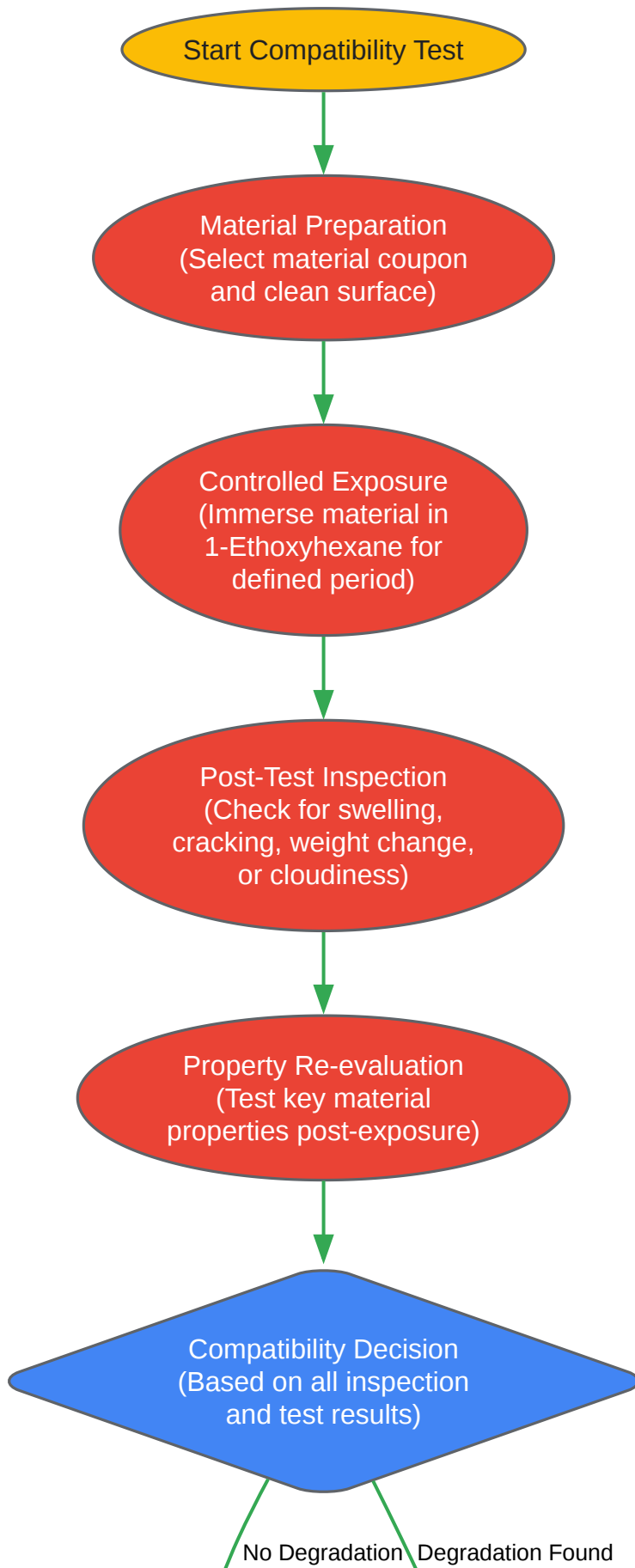
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention [1].
- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a doctor [1].
- **Eye Contact:** Rinse cautiously with pure water for at least 15 minutes. Consult a doctor [1].
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Call a doctor or Poison Control Center immediately [1].

Spill & Fire Response

- **Spill Management:** Avoid creating dust or breathing vapors. Use personal protective equipment. Collect the spillage using spark-proof tools and place it in a closed container for disposal. Prevent the chemical from entering drains [1].
- **Firefighting:** Use a **dry chemical, carbon dioxide, or alcohol-resistant foam** fire extinguisher. Firefighters should wear self-contained breathing apparatus [1].

Experimental Workflow for Solvent Compatibility Testing

For a systematic approach to testing **1-Ethoxyhexane** with lab materials, follow this general workflow. The diagram below outlines the key stages, from preparation to decision-making.





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The specific steps for the "Controlled Exposure" and "Post-Test Inspection" phases are detailed below.

Detailed Protocol: Exposure & Inspection

Step	Protocol Details	Critical Parameters
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| **1. Controlled Exposure** | Immerse a small, pre-weighed and measured coupon of the test material in **1-Ethoxyhexane**. | **Duration:** 24-72 hours. **Temperature:** Ambient (e.g., 22°C) and/or elevated temperature (e.g., 40°C) to accelerate effects [3]. | | **2. Post-Test Inspection** | Visually inspect for changes. Measure changes in weight and dimensions. For optical components like quartz cuvettes, perform spectroscopic analysis to check for transmittance loss or surface etching [3]. | **Acceptance Criteria:** Weight change < 1%. No visible swelling, cracking, or dissolution. Absorbance deviation $\leq 0.3\%$ [3]. |

Frequently Asked Questions (FAQs)

Q1: The SDS for 1-Ethoxyhexane has many data gaps. How can I safely determine properties like its flash point? A1: When an SDS is incomplete, you must take a precautionary approach. Assume the chemical is flammable and implement stringent controls (no ignition sources, proper grounding). For accurate data, consult other chemical databases like CAMEO Chemicals or PubChem, or contact your chemical supplier directly for a complete SDS [1].

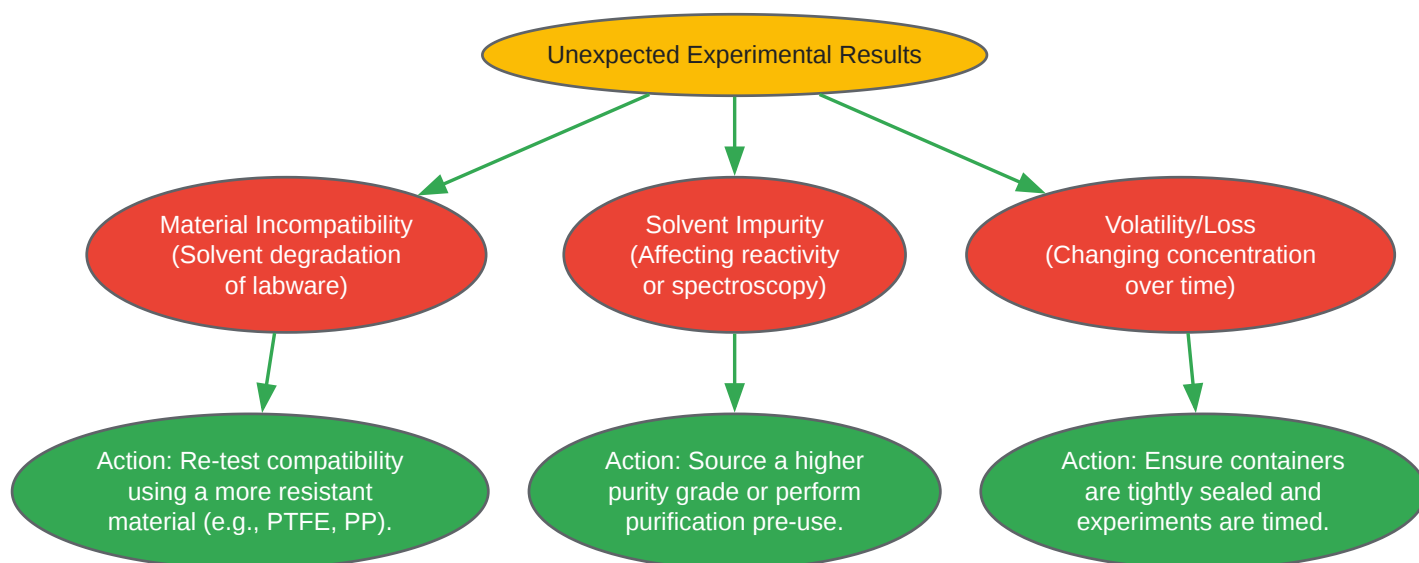
Q2: Can I use 1-Ethoxyhexane with quartz cuvettes in UV-Vis spectroscopy? A2: While quartz is generally resistant to many organics, you should perform a compatibility test first. Follow the workflow above, with a focus on the post-test spectroscopic analysis. Look for any changes in the baseline absorbance or physical signs of etching on the cuvette surface [3].

Q3: What is the recommended procedure for disposing of 1-Ethoxyhexane waste? A3: The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration. Do not contaminate water, food, or feed by storage or disposal. Do not pour down the drain [1].

Q4: A small spill occurred inside a fume hood. What is the immediate response? A4: Wearing appropriate PPE (gloves, goggles), use an inert absorbent material like vermiculite to contain and collect the spill. Place the absorbed chemical in a suitable closed container for hazardous waste. Clean the area thoroughly. Ensure the fume hood remains on to evaporate any residual vapors [1].

Troubleshooting Common Experimental Issues

The diagram below maps common problems, their potential causes, and recommended actions in a logical structure.



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References

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